

A Technical Guide to Norflurazon-13C,d3 Analytical Standard: Sourcing and Application

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Compound of Interest

Compound Name: Norflurazon-13C,d3

Cat. No.: B13439323

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercially available **Norflurazon-13C,d3** analytical standard, a critical tool for researchers in environmental science, food safety, and drug development. This document details the primary commercial suppliers, typical product specifications, and comprehensive experimental protocols for its use in isotope dilution mass spectrometry.

Commercial Suppliers and Product Specifications

Norflurazon-13C,d3 is a stable isotope-labeled internal standard used for the accurate quantification of Norflurazon, a selective herbicide. The introduction of carbon-13 and deuterium atoms allows for its differentiation from the native analyte by mass spectrometry, enabling precise and accurate measurement by correcting for matrix effects and sample preparation losses.

Two prominent commercial suppliers of **Norflurazon-13C,d3** analytical standard have been identified: LGC Standards and Pharmaffiliates. While the detailed Certificate of Analysis for a specific lot is available upon purchase, this guide summarizes the typical product specifications based on available data and industry standards for such analytical reference materials.

Table 1: Commercial Supplier and Typical Product Specifications for **Norflurazon-13C,d3**

Parameter	LGC Standards	Pharmaffiliates
Product Name	Norflurazon-13C,d3	Norflurazon-13C,d3
Product Code	TRC-N684502	Not readily available
CAS Number	1346603-47-1[1][2]	1346603-47-1[2]
Molecular Formula	C ₁₁ ¹³ CH ₆ D ₃ ClF ₃ N ₃ O[1]	Not specified, assumed same
Molecular Weight	307.68 g/mol [1]	Not specified, assumed same
Form	Neat Solid	Neat Solid (assumed)
Chemical Purity	Typically ≥98%	High purity, produced under ISO 17034
Isotopic Enrichment (¹³ C)	Typically ≥99 atom %	Not specified
Isotopic Enrichment (D)	Typically ≥98 atom %	Not specified
Storage Conditions	-20°C	Not specified, cool and dark recommended
Available Quantities	1 mg, 10 mg	Inquire for details

Note: The chemical purity and isotopic enrichment values are based on typical specifications for stable isotope-labeled analytical standards and may vary between lots. A comprehensive, lot-specific Certificate of Analysis should be obtained from the supplier for precise data.

Experimental Protocols: Isotope Dilution Analysis of Norflurazon

Isotope dilution mass spectrometry (ID-MS) is the gold standard for the quantitative analysis of organic micropollutants. The use of **Norflurazon-13C,d3** as an internal standard is integral to this methodology. Below are detailed experimental protocols for the analysis of Norflurazon in water and soil matrices.

Analysis of Norflurazon in Water Samples (based on EPA Method 525.2)

This protocol outlines the extraction and analysis of Norflurazon from drinking water samples.

2.1.1. Sample Preparation and Extraction

- **Sample Collection:** Collect 1 L water samples in amber glass bottles.
- **Internal Standard Spiking:** Add a known amount of **Norflurazon-13C,d3** stock solution to the 1 L water sample. The spiking level should be chosen to be in the mid-range of the calibration curve.
- **Solid-Phase Extraction (SPE):**
 - Condition a C18 SPE cartridge by passing 10 mL of methylene chloride, followed by 10 mL of methanol, and finally 10 mL of reagent water. Do not allow the cartridge to go dry.
 - Pass the 1 L water sample through the conditioned SPE cartridge at a flow rate of 10-15 mL/min.
 - After the entire sample has passed through, dry the cartridge by pulling a vacuum through it for 10-15 minutes.
- **Elution:** Elute the trapped analytes from the cartridge with 5-10 mL of ethyl acetate followed by 5-10 mL of methylene chloride.
- **Concentration:** Concentrate the eluate to a final volume of 1 mL under a gentle stream of nitrogen.

2.1.2. Instrumental Analysis (LC-MS/MS)

- **Chromatographic Separation:**
 - **LC Column:** C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 2.6 µm).
 - **Mobile Phase A:** Water with 0.1% formic acid.
 - **Mobile Phase B:** Acetonitrile with 0.1% formic acid.
 - **Gradient:** A suitable gradient to separate Norflurazon from matrix interferences.

- Injection Volume: 5-10 μ L.
- Mass Spectrometry:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Detection: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Norflurazon (Quantifier): m/z 304.1 \rightarrow [Specific Fragment Ion]
 - Norflurazon (Qualifier): m/z 304.1 \rightarrow [Second Specific Fragment Ion]
 - **Norflurazon-13C,d3** (Internal Standard): m/z 308.1 \rightarrow [Corresponding Fragment Ion]
- Quantification: The concentration of Norflurazon in the sample is calculated by comparing the peak area ratio of the native analyte to the isotopically labeled internal standard against a calibration curve.

Analysis of Norflurazon in Soil Samples

This protocol outlines the extraction and analysis of Norflurazon from soil.

2.2.1. Sample Preparation and Extraction (QuEChERS-based method)

- Sample Homogenization: Air-dry the soil sample and sieve it through a 2 mm sieve.
- Weighing and Spiking: Weigh 10 g of the homogenized soil into a 50 mL centrifuge tube. Add a known amount of **Norflurazon-13C,d3** stock solution.
- Hydration: Add 10 mL of water to the soil and vortex for 30 seconds.
- Extraction:
 - Add 10 mL of acetonitrile.
 - Add the QuEChERS extraction salts (e.g., 4 g MgSO_4 , 1 g NaCl, 1 g Sodium Citrate, 0.5 g Disodium Citrate Sesquihydrate).

- Shake vigorously for 1 minute and centrifuge at ≥ 3000 g for 5 minutes.
- Dispersive Solid-Phase Extraction (dSPE) Cleanup:
 - Take a 1 mL aliquot of the acetonitrile supernatant and transfer it to a 2 mL microcentrifuge tube containing dSPE cleanup sorbents (e.g., 150 mg MgSO_4 , 50 mg Primary Secondary Amine (PSA)).
 - Vortex for 30 seconds and centrifuge at high speed for 2 minutes.
- Final Extract: The supernatant is ready for LC-MS/MS analysis.

2.2.2. Instrumental Analysis (LC-MS/MS)

The instrumental analysis conditions are similar to those described for water analysis in section 2.1.2. Matrix-matched calibration standards should be prepared by spiking known amounts of Norflurazon and a fixed amount of **Norflurazon- $^{13}\text{C},\text{d}3$** into blank soil extracts to compensate for matrix effects.

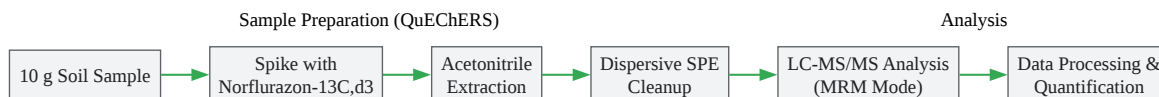
Visualizations

The following diagrams illustrate the experimental workflows for the analysis of Norflurazon in water and soil samples.



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Caption: Workflow for Norflurazon analysis in water.



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Caption: Workflow for Norflurazon analysis in soil.

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References

- 1. Norflurazon-13C,d3 | CAS 1346603-47-1 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. pharmaffiliates.com [pharmaffiliates.com]
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